

3,5-Dimethyl-4-heptanol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3,5-Dimethyl-4-heptanol

Cat. No.: B092936

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **3,5-Dimethyl-4-heptanol** (CAS No. 19549-79-2) is not readily available in public domains. This guide has been compiled from publicly accessible data for this compound and related branched-chain alcohols. The information herein should be used as a guideline and not as a substitute for a manufacturer-provided SDS. All laboratory and industrial handling of this chemical should be conducted by trained professionals with appropriate safety measures in place.

This technical guide provides an in-depth overview of the known safety and handling information for **3,5-Dimethyl-4-heptanol**. It is intended for researchers, scientists, and professionals in the field of drug development who may be working with this compound.

Chemical and Physical Properties

Limited experimental data is available for the physical and chemical properties of **3,5-Dimethyl-4-heptanol**. The following table summarizes the available information from various public sources.

Property	Value	Source
Molecular Formula	C9H20O	PubChem[1]
Molecular Weight	144.25 g/mol	PubChem[1]
CAS Number	19549-79-2	NIST WebBook[2]
Boiling Point	171 °C at 760 mmHg	Career Henan Chemical Co.[3]
~177-179 °C	LookChem	
452.15 K (179 °C)	NIST WebBook[4]	
Flash Point	69.8 °C	Career Henan Chemical Co.[3]
Density	0.82 g/cm ³	Career Henan Chemical Co.[3]
Vapor Pressure	0.456 mmHg at 25 °C	Career Henan Chemical Co.[3]
Refractive Index	1.427	Career Henan Chemical Co.[3]
Solubility	Insoluble in water; Soluble in alcohol and ether.	Inferred from similar compounds

Hazard Identification and GHS Classification

A formal Globally Harmonized System (GHS) classification for **3,5-Dimethyl-4-heptanol** is not publicly available. One source indicates "Hazard Codes: N/A; Statements: N/A; Safety Statements: N/A". However, based on the properties of similar branched-chain alcohols, the following potential hazards should be considered:

- **Flammability:** With a flash point of 69.8 °C, it is a combustible liquid.[3]
- **Eye Irritation:** Alcohols in this class can cause eye irritation.
- **Skin Irritation:** Prolonged or repeated contact may cause skin irritation.
- **Respiratory Tract Irritation:** Inhalation of high concentrations of vapor may cause respiratory tract irritation.

A safety assessment of branched-chain saturated alcohols as fragrance ingredients indicated that while undiluted materials can cause moderate to severe eye irritation, they generally have no or low sensitizing potential and a low order of acute toxicity.[5]

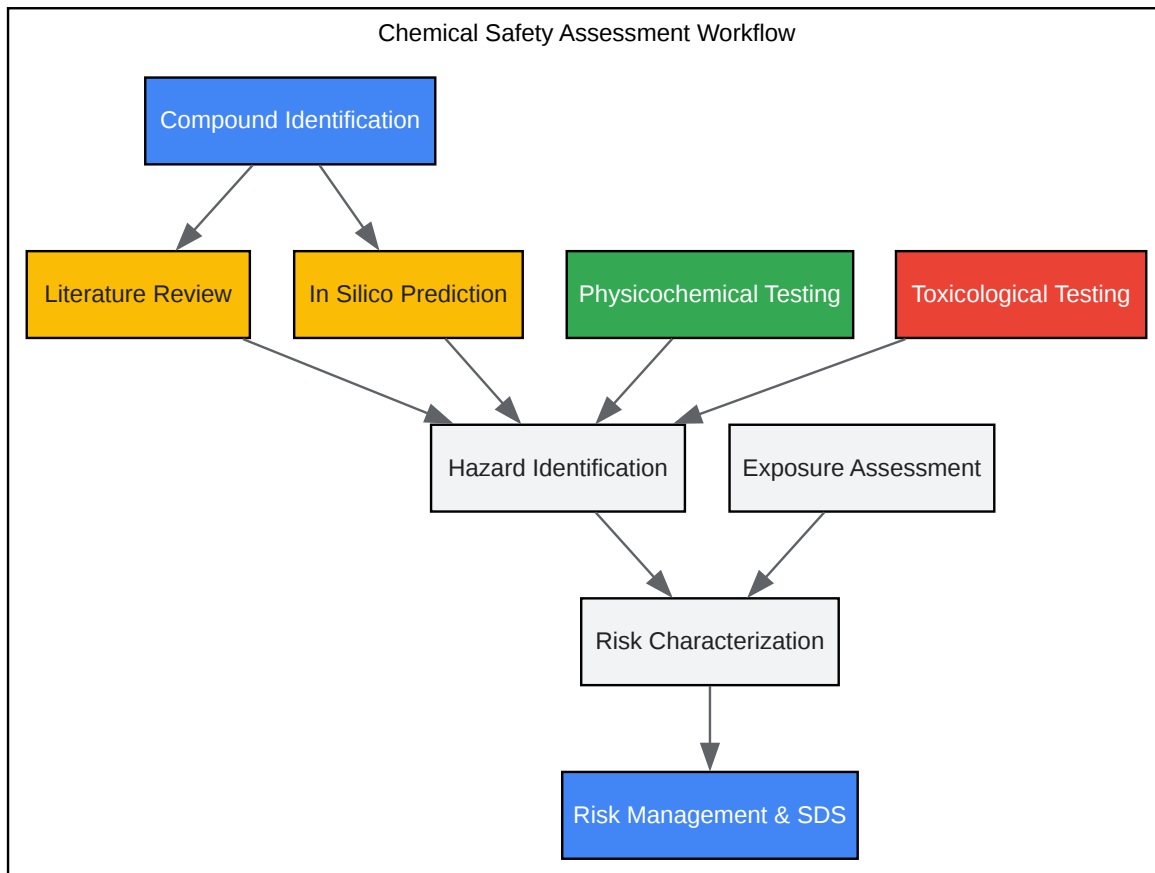
Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **3,5-Dimethyl-4-heptanol** are not available. However, standardized OECD guidelines are typically followed for such assessments. These would include:

- Acute Oral Toxicity: OECD Guideline 423
- Acute Dermal Toxicity: OECD Guideline 402
- Acute Inhalation Toxicity: OECD Guideline 403
- Skin Irritation/Corrosion: OECD Guideline 404
- Eye Irritation/Corrosion: OECD Guideline 405
- Skin Sensitization: OECD Guideline 429 (Local Lymph Node Assay)

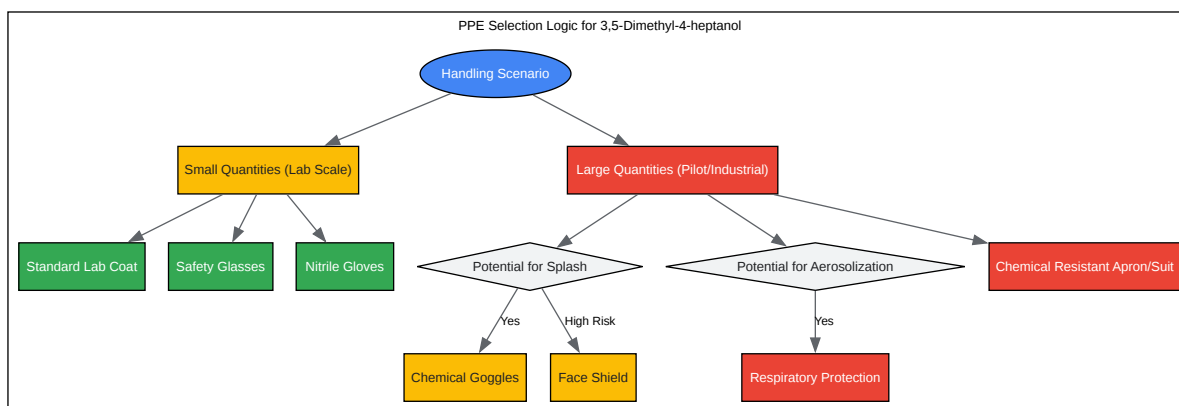
Signaling Pathways and Workflow Diagrams

To visualize the safety assessment process and handling logic, the following diagrams are provided in DOT language.



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Caption: General workflow for chemical safety assessment.



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Caption: Logical relationships for PPE selection.

Safe Handling and Storage

Given the limited specific data, the following handling and storage procedures are recommended based on general laboratory safety principles for combustible liquids.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE), including safety glasses or goggles, nitrile gloves, and a lab coat. For larger quantities or where splashing is possible, a face shield and chemical-resistant apron should be considered.

- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.
- Ground and bond containers when transferring material.
- Avoid breathing vapors or mists.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from sources of ignition.
- Store separately from strong oxidizing agents and strong acids.

Emergency Procedures

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards:** The substance is combustible. Vapors may form explosive mixtures with air.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures:

- **Personal Precautions:** Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Wear appropriate personal protective equipment.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb the spill with inert material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal.

Stability and Reactivity

- **Reactivity:** No specific reactivity data is available.
- **Chemical Stability:** Expected to be stable under normal storage and handling conditions.
- **Possibility of Hazardous Reactions:** No specific data available.
- **Conditions to Avoid:** Heat, flames, sparks, and other sources of ignition.
- **Incompatible Materials:** Strong oxidizing agents, strong acids.
- **Hazardous Decomposition Products:** Carbon monoxide and carbon dioxide upon combustion.

Toxicological Information

No specific toxicological data for **3,5-Dimethyl-4-heptanol** was found. As a general class, branched-chain alcohols are considered to have a low order of acute toxicity.[5] However, without specific data, this compound should be handled with care, assuming it may cause skin, eye, and respiratory irritation.

Conclusion

While **3,5-Dimethyl-4-heptanol** has limited publicly available safety and toxicological data, a conservative approach to handling is warranted based on its classification as a combustible liquid and the known properties of similar branched-chain alcohols. Researchers and other professionals must exercise caution, utilize appropriate personal protective equipment, and work in well-ventilated areas. It is strongly recommended to obtain a comprehensive Safety Data Sheet from the supplier before handling this chemical.

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